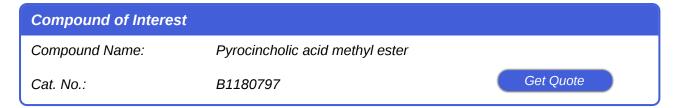


Pyrocincholic Acid Methyl Ester: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pyrocincholic acid methyl ester, a triterpenoid compound, has been identified as a molecule with potential therapeutic applications. This technical guide synthesizes the currently available chemical and biological data on this compound. While preliminary information suggests anti-inflammatory, anti-cancer, and anti-viral properties, this document highlights the significant gaps in the experimental data, including detailed spectroscopic analyses, specific biological activity metrics, and established experimental protocols. This guide serves as a foundational resource and a call for further research to fully elucidate the chemical and pharmacological profile of Pyrocincholic acid methyl ester.

Chemical Properties

Pyrocincholic acid methyl ester is the methyl ester derivative of pyrocincholic acid. Its fundamental chemical properties, based on available database information, are summarized below. It is important to note that much of the physical data, such as boiling point and density, are predicted values and await experimental verification. The melting point is not currently available.



Property	Value	Source
CAS Number	107160-24-7	[1][2]
Molecular Formula	С30Н48О3	[1]
Molecular Weight	456.7 g/mol	[1]
Appearance	White powder	
Synonyms	3beta-Hydroxy-27-norolean- 13-en-28-oic acid methyl ester	[1]
Predicted Boiling Point	523.4 ± 50.0 °C at 760 mmHg	[3]
Predicted Density	1.1 ± 0.1 g/cm ³	[3]
Predicted Flash Point	191.8 ± 22.9 °C	[3]

Spectroscopic Data

A comprehensive search of available scientific literature and chemical databases did not yield specific, experimentally determined spectroscopic data (¹H NMR, ¹³C NMR, Mass Spectrometry, IR) for **Pyrocincholic acid methyl ester**. The following sections are placeholders for when such data becomes available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

No experimental ¹H or ¹³C NMR data for **Pyrocincholic acid methyl ester** has been found in the searched resources.

Mass Spectrometry (MS)

No experimental mass spectrometry data for **Pyrocincholic acid methyl ester** has been found in the searched resources.

Infrared (IR) Spectroscopy

No experimental IR spectroscopy data for **Pyrocincholic acid methyl ester** has been found in the searched resources.



Biological Activity

Pyrocincholic acid methyl ester is reported to possess several biological activities, though detailed mechanistic studies and quantitative data are largely absent from the public domain.

Anti-Inflammatory Activity

The compound is suggested to have anti-inflammatory properties.[1] However, specific in vitro or in vivo experimental data, such as IC₅₀ values against inflammatory targets (e.g., COX-1, COX-2) or effects on inflammatory cytokine production, are not available.

Anti-Cancer Activity

There are claims of anti-cancer activity, with the compound reportedly targeting the inhibition of cancer cell growth.[1] Quantitative measures of this activity, such as IC₅₀ values against specific cancer cell lines, have not been found.

Anti-Viral Activity

Potential anti-viral activity has also been attributed to **Pyrocincholic acid methyl ester**.[1] The specific viruses it may be active against and the corresponding antiviral assays and results are not detailed in the available literature.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis, isolation, or biological evaluation of **Pyrocincholic acid methyl ester** are not available in the searched scientific literature. The following sections outline general methodologies that could be adapted for future research on this compound.

Proposed Isolation from Nauclea officinalis

Pyrocincholic acid methyl ester is known to be a constituent of Nauclea officinalis.[2] A general procedure for the isolation of compounds from this plant involves solvent extraction and chromatographic separation.

Caption: Generalized workflow for the isolation of natural products.



General Synthesis via Esterification

The synthesis of **Pyrocincholic acid methyl ester** would likely involve the esterification of Pyrocincholic acid with methanol, catalyzed by an acid.

Caption: Basic principle of an esterification reaction.

Signaling Pathways

Due to the lack of research on the mechanism of action of **Pyrocincholic acid methyl ester**, there is no information available regarding the specific signaling pathways it may modulate.

Conclusion and Future Directions

Pyrocincholic acid methyl ester presents as a natural product with potential for further investigation in drug discovery. However, the current body of knowledge is insufficient to draw firm conclusions about its therapeutic efficacy or mechanism of action. Future research should prioritize:

- Isolation and Structural Elucidation: Isolation of sufficient quantities of Pyrocincholic acid methyl ester from Nauclea officinalis to allow for comprehensive spectroscopic characterization (¹H NMR, ¹³C NMR, 2D NMR, HRMS, IR).
- Chemical Synthesis: Development of a robust synthetic route to enable the production of larger quantities for extensive biological testing and the generation of analogues.
- In Vitro Biological Evaluation: Systematic screening against a panel of cancer cell lines, viruses, and inflammatory targets to quantify its bioactivity and determine IC₅₀ values.
- Mechanism of Action Studies: Investigation into the molecular targets and signaling pathways affected by the compound to understand how it exerts its biological effects.

The generation of these fundamental datasets is critical for advancing our understanding of **Pyrocincholic acid methyl ester** and unlocking its potential as a therapeutic agent.



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